

An In-depth Technical Guide to 1,10-Decanedithiol (CAS: 1191-67-9)

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Compound of Interest

Compound Name: 1,10-Decanedithiol

Cat. No.: B1670034

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,10-Decanedithiol is a linear aliphatic dithiol that has garnered significant interest in various scientific and industrial fields. Its bifunctional nature, with thiol groups at both ends of a ten-carbon chain, makes it a versatile building block and surface modification agent. This technical guide provides a comprehensive overview of **1,10-decanedithiol**, including its chemical and physical properties, spectroscopic data, synthesis and purification protocols, key applications, and safety information.

Chemical and Physical Properties

1,10-Decanedithiol is a colorless to pale yellow liquid with a characteristic strong, unpleasant odor typical of thiols.^[1] It is insoluble in water but soluble in many organic solvents.^{[1][2]}

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₂₂ S ₂	[3]
Molecular Weight	206.41 g/mol	[3]
CAS Number	1191-67-9	[3]
IUPAC Name	decane-1,10-dithiol	[3]
Synonyms	1,10-Dimercaptodecane, Decamethylene dimercaptan	[4]
Appearance	Colorless to pale yellow liquid or solid	[1]
Odor	Strong, unpleasant	[1]
Melting Point	~17 °C	[5]
Boiling Point	171-172 °C at 0.5 mmHg	[5]
Density	0.95 g/cm ³	[5]
Refractive Index	1.499	[5]
Solubility	Insoluble in water; soluble in organic solvents	[1][2]

Spectroscopic Data

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data

The ¹H NMR spectrum of **1,10-decanedithiol** is characterized by signals corresponding to the protons of the thiol groups and the methylene groups in the alkyl chain.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~2.5	Quartet	4H	-CH ₂ -SH
~1.6	Multiplet	4H	-CH ₂ -CH ₂ -SH
~1.3	Multiplet	12H	-(CH ₂) ₆ -
~1.3	Triplet	2H	-SH

¹³C NMR (Carbon-13 NMR) Data

Due to the symmetry of the molecule, the ¹³C NMR spectrum of **1,10-decanedithiol** shows fewer signals than the total number of carbon atoms.

Chemical Shift (δ) ppm	Assignment
~39	-CH ₂ -SH
~34	-CH ₂ -CH ₂ -SH
~29	-(CH ₂) ₆ -
~28	-(CH ₂) ₆ -
~25	-(CH ₂) ₆ -

Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **1,10-decanedithiol** displays characteristic absorption bands for the S-H and C-H bonds.

Wavenumber (cm ⁻¹)	Vibration Mode	Intensity
2920-2850	C-H stretch (alkane)	Strong
2550	S-H stretch	Weak
1465	C-H bend (methylene)	Medium

Mass Spectrometry (MS)

Electron ionization mass spectrometry of **1,10-decanedithiol** results in a molecular ion peak and several characteristic fragment ions. The fragmentation pattern is dominated by cleavage of the C-C bonds along the alkyl chain.

m/z	Proposed Fragment
206	$[M]^+$ (Molecular Ion)
173	$[M - SH]^+$
140	$[M - 2SH]^+$
Various	$[C_nH_{2n}]^+$, $[C_nH_{2n}S]^+$

Experimental Protocols

Synthesis of 1,10-Decanedithiol from 1,10-Dibromodecane

This protocol describes a common method for the synthesis of **1,10-decanedithiol** via the reaction of 1,10-dibromodecane with thiourea, followed by hydrolysis.

Materials:

- 1,10-dibromodecane
- Thiourea
- Ethanol
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Diethyl ether
- Anhydrous magnesium sulfate ($MgSO_4$)

Procedure:

- **Formation of the Bis-isothiuronium Salt:** In a round-bottom flask, dissolve 1,10-dibromodecane and a slight excess of thiourea (2.2 equivalents) in ethanol. Reflux the mixture with stirring for several hours until the reaction is complete (monitored by TLC).
- **Hydrolysis:** Cool the reaction mixture and add a solution of sodium hydroxide. Reflux the mixture for several hours to hydrolyze the isothiuronium salt to the dithiol.
- **Workup:** After cooling, acidify the mixture with hydrochloric acid. Extract the product with diethyl ether.
- **Purification:** Wash the combined organic layers with water and brine, then dry over anhydrous magnesium sulfate. Filter and concentrate the solvent under reduced pressure to obtain the crude **1,10-decanedithiol**. The crude product can be further purified by vacuum distillation.

Purification of 1,10-Decanedithiol

Crude **1,10-decanedithiol** can be purified by vacuum distillation to remove non-volatile impurities and byproducts with different boiling points.^[4] For higher purity, flash column chromatography on silica gel can be employed, using a non-polar eluent such as a hexane/ethyl acetate mixture.^{[6][7]}

Formation of Self-Assembled Monolayers (SAMs) on Gold

1,10-Decanedithiol is widely used to form self-assembled monolayers on gold surfaces.^[5]

Materials:

- Gold substrate (e.g., gold-coated silicon wafer or glass slide)
- **1,10-Decanedithiol**
- Ethanol (absolute)

- Piranha solution (a 3:1 mixture of concentrated sulfuric acid and 30% hydrogen peroxide - EXTREME CAUTION IS ADVISED) or other suitable cleaning agent.
- Nitrogen gas

Procedure:

- Substrate Cleaning: Clean the gold substrate thoroughly. A common method is to immerse the substrate in piranha solution for a few minutes, followed by copious rinsing with deionized water and then ethanol. Dry the substrate under a stream of nitrogen.
- SAM Formation: Prepare a dilute solution (typically 1-10 mM) of **1,10-decanedithiol** in absolute ethanol. Immerse the clean, dry gold substrate in the thiol solution.[8][9]
- Incubation: Allow the self-assembly process to occur by incubating the substrate in the solution for a period of 12-24 hours at room temperature.[8][9]
- Rinsing and Drying: After incubation, remove the substrate from the solution and rinse it thoroughly with fresh ethanol to remove any non-chemisorbed molecules. Dry the substrate under a stream of nitrogen.

Applications in Research and Drug Development

The unique properties of **1,10-decanedithiol** make it a valuable tool in several areas of research and development:

- Self-Assembled Monolayers (SAMs): The primary application of **1,10-decanedithiol** is in the formation of SAMs on metal surfaces, particularly gold.[5] These highly ordered molecular layers can be used to control surface properties such as wettability, adhesion, and biocompatibility. In drug development, SAMs can be used to create platforms for biosensors, to study protein-surface interactions, and to develop biocompatible coatings for medical devices.
- Nanoparticle Functionalization: The thiol groups of **1,10-decanedithiol** can bind to the surface of nanoparticles, providing a means to functionalize them. This can improve their stability, solubility, and allow for the attachment of targeting ligands or drug molecules for applications in drug delivery and diagnostics.

- Intermediate in Organic Synthesis: As a bifunctional molecule, **1,10-decanedithiol** serves as a versatile intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[\[2\]](#)[\[5\]](#)

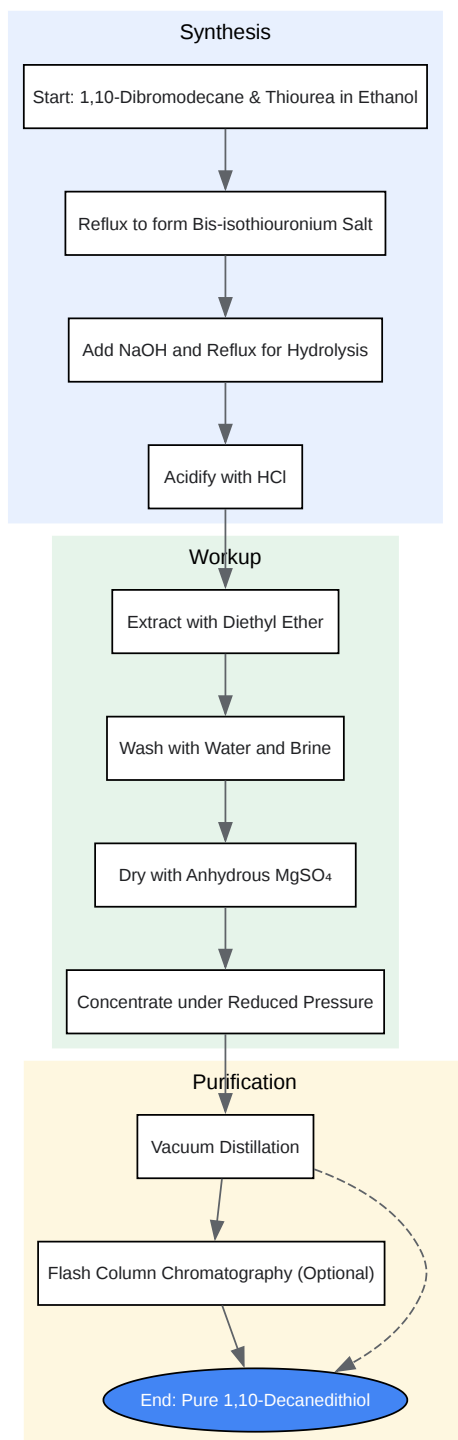
Safety and Handling

1,10-Decanedithiol is a hazardous chemical and should be handled with appropriate safety precautions.

- Hazards: Causes skin and serious eye irritation.[\[3\]](#) May cause respiratory irritation.[\[3\]](#) It has a strong, unpleasant odor.
- Handling: Work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[\[10\]](#) Avoid inhalation of vapors and contact with skin and eyes.[\[10\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[10\]](#) It is sensitive to air and should be stored under an inert atmosphere.[\[2\]](#)

Visualizations

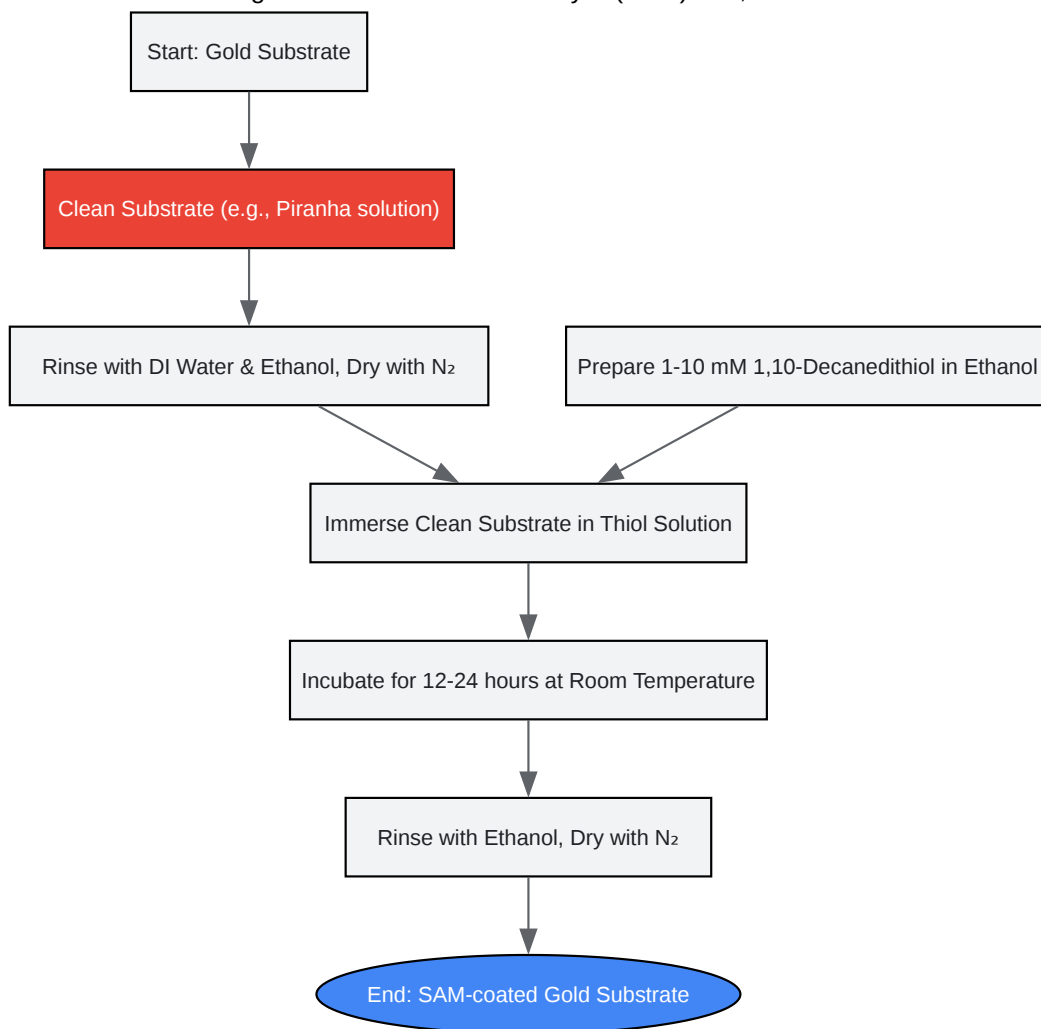
Workflow for Synthesis and Purification of 1,10-Decanedithiol



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Caption: Workflow for the synthesis and purification of **1,10-decanedithiol**.

Workflow for Forming a Self-Assembled Monolayer (SAM) of 1,10-Decanedithiol on Gold

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Caption: Workflow for forming a self-assembled monolayer of **1,10-decanedithiol** on a gold substrate.

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